

Cholesteryl Heneicosanoate: A Detailed Examination of its Molecular Weight

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Compound of Interest

Compound Name: Cholesteryl Heneicosanoate

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For researchers, scientists, and professionals in drug development, a precise understanding of the molecular characteristics of compounds like **Cholesteryl Heneicosanoate** is fundamental. This technical guide provides a focused analysis of its molecular weight, derived from its constituent components.

Molecular Composition and Weight

Cholesteryl Heneicosanoate is an ester formed from the condensation of cholesterol and heneicosanoic acid. This reaction involves the elimination of a water molecule. The molecular formulas of the precursor molecules are crucial for determining the final molecular weight.

Component	Molecular Formula
Cholesterol	$C_{27}H_{46}O$ ^{[1][2][3][4]}
Heneicosanoic Acid	$C_{21}H_{42}O_2$ ^{[5][6][7][8]}

The resulting molecular formula for **Cholesteryl Heneicosanoate** is $C_{48}H_{86}O_2$ ^[9].

To ascertain the molecular weight, the atomic weights of the constituent elements are utilized.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011
Hydrogen	H	1.008
Oxygen	O	15.999

The molecular weight is calculated as follows:

(Number of Carbon atoms × Atomic Weight of Carbon) + (Number of Hydrogen atoms × Atomic Weight of Hydrogen) + (Number of Oxygen atoms × Atomic Weight of Oxygen)

$$(48 \times 12.011) + (86 \times 1.008) + (2 \times 15.999) = 695.19 \text{ g/mol}$$

Summary of Quantitative Data

Compound	Molecular Formula	Molecular Weight (g/mol)
Cholesterol	C ₂₇ H ₄₆ O	386.65
Heneicosanoic Acid	C ₂₁ H ₄₂ O ₂	326.56
Cholesteryl Heneicosanoate	C ₄₈ H ₈₆ O ₂	695.19

Note: This document focuses on the determination of the molecular weight of **Cholesteryl Heneicosanoate** based on its chemical formula. Detailed experimental protocols, signaling pathways, and experimental workflows for this specific compound are not readily available in the public domain and therefore are not included in this guide. As such, the generation of diagrams for these aspects is not applicable.

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